

A Comparative Analysis of DNA Adducts Formed by Enloplatin and Oxaliplatin

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Compound of Interest

Compound Name: *Enloplatin*

Cat. No.: *B12370514*

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For researchers, scientists, and drug development professionals, understanding the nuanced interactions between platinum-based chemotherapy drugs and DNA is paramount. This guide provides a detailed comparison of the DNA adducts formed by **Enloplatin** and the widely used drug, oxaliplatin. While extensive research has characterized the adducts of oxaliplatin, data on **Enloplatin** remains limited. This guide synthesizes available information and, where necessary, draws inferences based on the structural characteristics of these compounds.

Introduction to Enloplatin and Oxaliplatin

Both **Enloplatin** and oxaliplatin are third-generation platinum analogs designed to overcome the limitations of earlier platinum-based drugs like cisplatin, such as tumor resistance and severe side effects. Their cytotoxic effects are primarily mediated through the formation of covalent adducts with DNA, which obstruct DNA replication and transcription, ultimately leading to cell death.

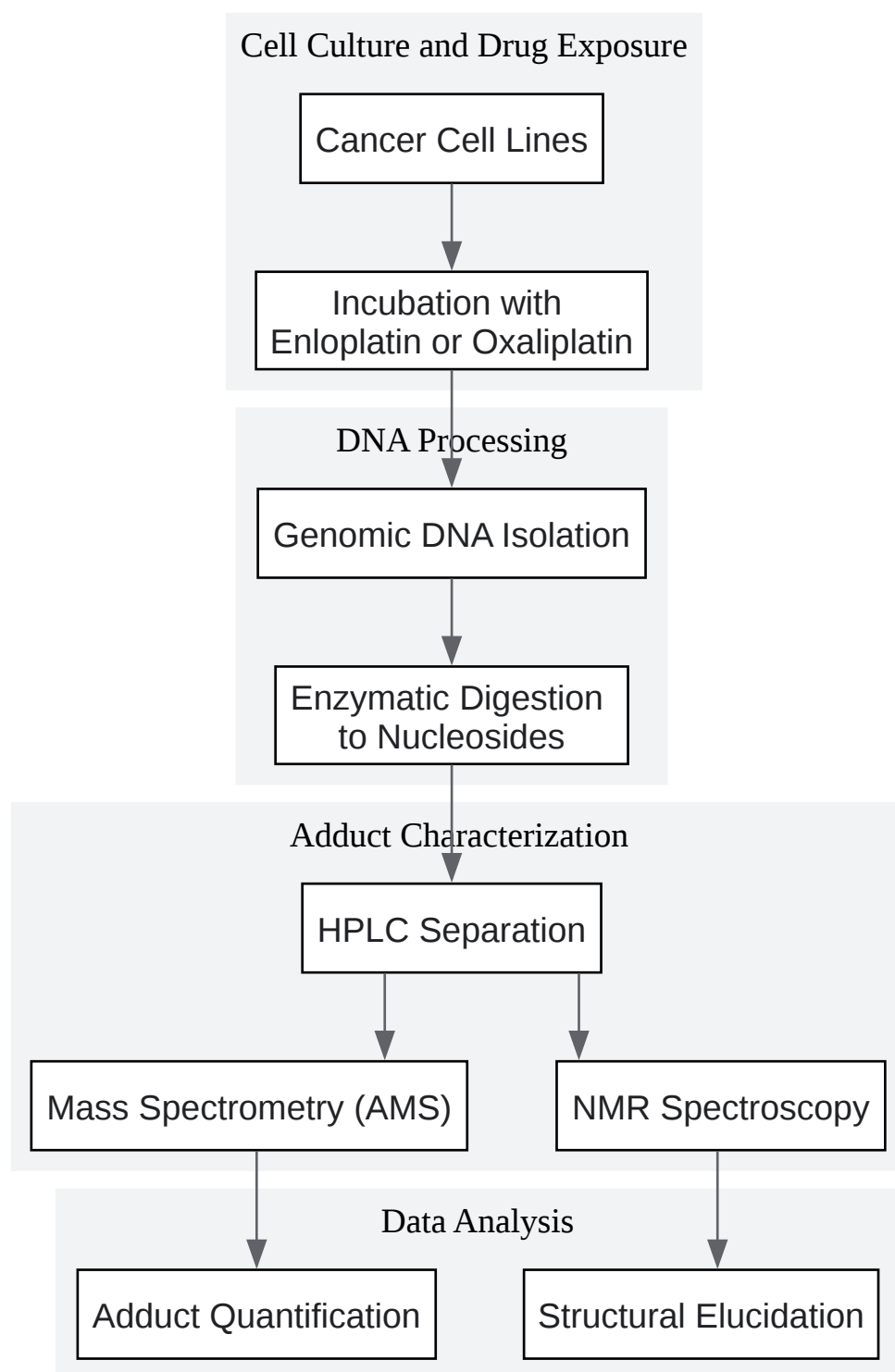
Oxaliplatin, with its 1,2-diaminocyclohexane (DACH) ligand, is a cornerstone in the treatment of colorectal cancer. Its bulky DACH ligand plays a crucial role in its distinct biological properties.

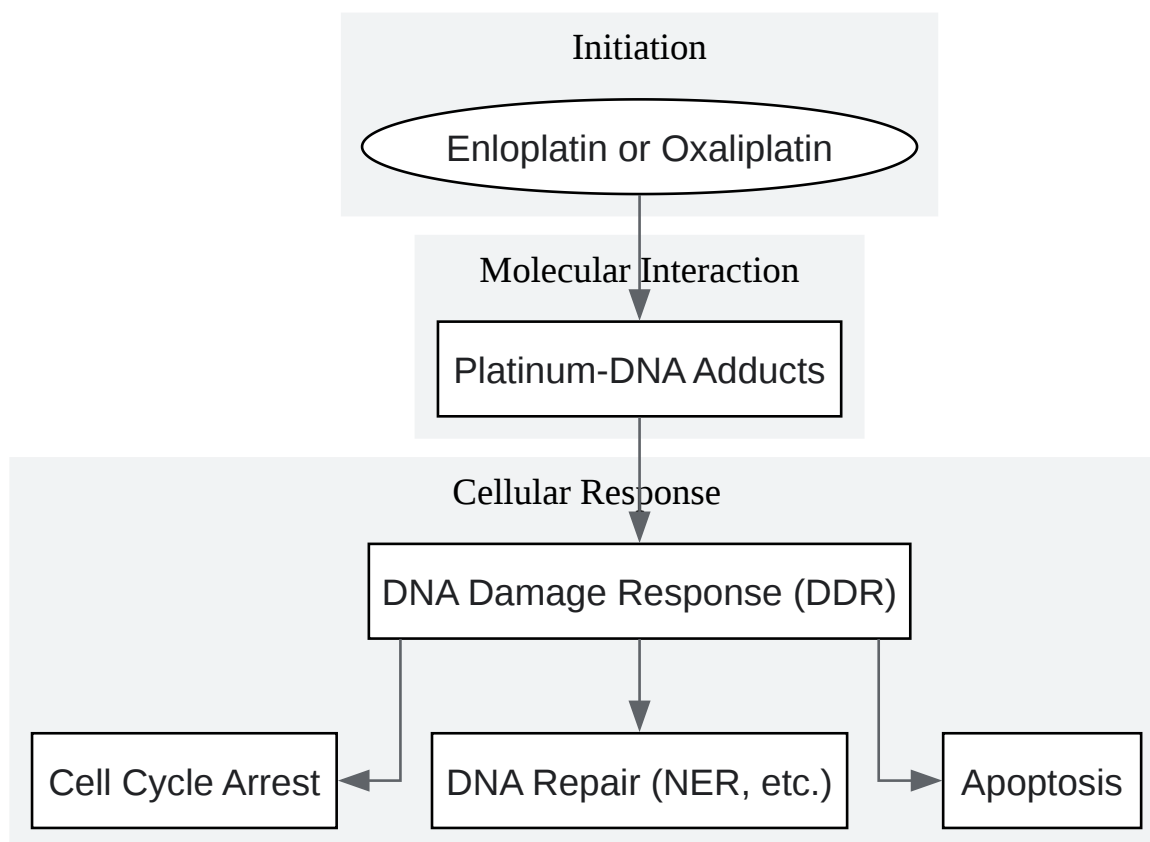
Enloplatin is a lesser-known platinum-based agent with a (tetrahydro-4H-pyran-4,4-dimethanamine) carrier ligand. While it has been investigated in clinical trials, detailed public information regarding its DNA adducts is scarce. It is described as a platinum-based alkylating agent with potential non-cross-resistance with cisplatin and carboplatin.

Mechanism of DNA Adduct Formation

The general mechanism of action for platinum-based drugs involves aquation, where the leaving groups are replaced by water molecules, forming a reactive species that readily binds to the nitrogen atoms of purine bases in DNA, primarily guanine.

Experimental Workflow for DNA Adduct Analysis





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